

Application Notes and Protocols for Methothrin Extraction from Water Samples

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Compound of Interest

Compound Name: Methothrin

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Introduction

Methothrin is a synthetic pyrethroid insecticide used in various agricultural and domestic applications. Monitoring its presence in water sources is crucial for environmental and public health assessments. This document provides detailed protocols for the extraction of **Methothrin** from water samples using Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE) techniques, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC). These methods are based on established procedures for pyrethroid analysis and are suitable for detecting **Methothrin** at trace levels.

Data Presentation: Performance of Pyrethroid Extraction Methods

The following tables summarize typical performance data for the extraction of pyrethroid insecticides from water samples using SPE and LLE. This data, gathered from various studies on compounds structurally similar to **Methothrin**, provides an expected range of recovery and detection limits.

Table 1: Solid-Phase Extraction (SPE) Performance Data for Pyrethroids in Water

Analyte	Fortification Level (ng/L)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Method Detection Limit (MDL) (ng/L)	Analytical Method
Bifenthrin	10	83 - 107	5 - 9	2.0 - 6.0	GC-MS[1][2]
Permethrin	20	71 - 111	4 - 22	0.5 - 1.0	GC-MS[3]
Cyfluthrin	10	83 - 107	5 - 9	2.0 - 6.0	GC-MS/MS[1][2]
Cypermethrin	20	71 - 111	4 - 22	0.5 - 1.0	GC-MS[3]
Lambda-cyhalothrin	10	84 - 96	< 20	1.0 - 3.0	GC-ECD[4]
Fenvalerate	10	89.3 - 107.7	< 15	1.5 - 3.0	HPLC[5]

Table 2: Liquid-Liquid Extraction (LLE) Performance Data for Pyrethroids in Water

Analyte	Fortification Level (ng/L)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Method Detection Limit (MDL) (ng/L)	Analytical Method
Bifenthrin	5 - 20	81.0 - 126.4	< 10	1.0 - 3.0	GC-ECD[4][6]
Permethrin	10 - 40	88.2 - 123.4	< 10	1.0 - 3.0	GC-ECD[6]
Cyfluthrin	50 - 200	90.2 - 119.9	< 10	1.0 - 3.0	GC-ECD[6]
Cypermethrin	5 - 20	95.9 - 110.6	< 10	1.0 - 3.0	GC-ECD[6]
Esfenvalerate	10	75 - 115	< 20	1.0 - 3.0	GC-ECD[4]
Deltamethrin	100	84.7 - 94.5	< 10	50 - 80	HPLC[7]

Experimental Workflows

The following diagrams illustrate the general workflows for the Solid-Phase Extraction and Liquid-Liquid Extraction of **Methothrin** from water samples.

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